

Introduction: The Molecular Profile of 4-Formylcinnamic Acid

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Compound of Interest

Compound Name: 4-Formylcinnamic acid

CAS No.: 23359-08-2

Cat. No.: B1233681

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4-Formylcinnamic acid (4-FCA) is a derivative of cinnamic acid, featuring both a carboxylic acid and an aldehyde functional group. This bifunctional nature makes it a valuable building block in organic synthesis, particularly for the creation of complex molecules and polymers.^[1]^[2] Its applications include the synthesis of specialized polymers and as an intermediate in the production of pharmaceutical compounds.^[1]

Accurate structural confirmation and purity assessment are paramount for its use in any research or development context. Spectroscopic analysis provides the definitive fingerprint of the molecule, allowing for unambiguous identification and characterization. This guide will explore the data obtained from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Chemical Structure of 4-Formylcinnamic Acid

The structure consists of a benzene ring substituted at positions 1 and 4 with a propenoic acid group and a formyl (aldehyde) group, respectively. The alkene moiety is predominantly found in the trans configuration due to steric considerations.^[1]^[3]



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Caption: Workflow for ATR-IR data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. By placing the sample in a strong magnetic field and irradiating it with radio waves, the chemical environment of each nucleus can be determined. For 4-FCA, ^1H and ^{13}C NMR are essential for complete structural assignment.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

^1H NMR Data Summary (DMSO- d_6 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~12.5	Broad Singlet	-	Carboxylic Acid (-COOH)
~10.0	Singlet	-	Aldehyde (-CHO)
~7.9	Doublet	~8.0	Aromatic (Ha)
~7.8	Doublet	~8.0	Aromatic (Hb)
~7.7	Doublet	~16.0	Alkene (Hc)
~6.7	Doublet	~16.0	Alkene (Hd)

Interpretation:

- **Carboxylic Acid Proton (~12.5 ppm):** This proton is highly deshielded and appears as a broad singlet due to hydrogen exchange.
- **Aldehyde Proton (~10.0 ppm):** The aldehyde proton is also significantly deshielded by the anisotropic effect of the carbonyl group and appears as a sharp singlet.
- **Aromatic Protons (~7.9 and 7.8 ppm):** The protons on the benzene ring appear as two doublets, characteristic of a 1,4-disubstituted pattern. The protons ortho to the electron-withdrawing aldehyde group (Ha) are typically further downfield than those ortho to the vinyl group (Hb).
- **Alkene Protons (~7.7 and 6.7 ppm):** These two protons appear as doublets. The large coupling constant of ~16.0 Hz is definitive proof of a trans configuration. The proton closer to the carboxylic acid (Hc) is more deshielded than the one adjacent to the aromatic ring (Hd).

¹³C NMR Spectroscopy

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule.

¹³C NMR Data Summary (DMSO-d₆, 100 MHz)

Chemical Shift (δ, ppm)	Assignment
~192	Aldehyde Carbonyl (C=O)
~167	Carboxylic Acid Carbonyl (C=O)
~143	Alkene Carbon (β to COOH)
~139	Aromatic Carbon (ipso-, attached to CHO)
~135	Aromatic Carbon (ipso-, attached to C=C)
~130	Aromatic CH
~128	Aromatic CH
~122	Alkene Carbon (α to COOH)

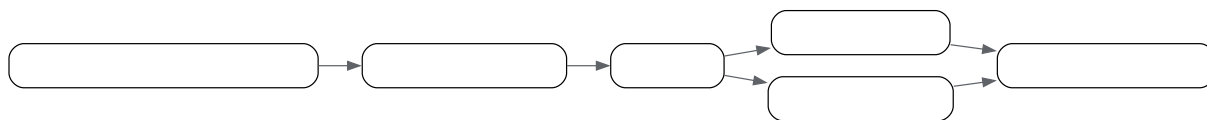
Interpretation:

- **Carbonyl Carbons:** The two carbonyl carbons are the most deshielded, with the aldehyde carbon appearing further downfield (~192 ppm) than the carboxylic acid carbon (~167 ppm).
[4]* **Aromatic Carbons:** Four signals are expected for the aromatic ring: two for the substituted (ipso) carbons and two for the protonated carbons.
- **Alkene Carbons:** The two alkene carbons are clearly visible in the 120-145 ppm range.

Experimental Protocol: NMR Sample Preparation and Acquisition

A self-validating protocol ensures data integrity through proper sample preparation and instrument setup.

- **Sample Preparation:** Accurately weigh ~5-10 mg of **4-Formylcinnamic acid**. Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., DMSO- d_6) in a clean, dry NMR tube. DMSO- d_6 is often chosen for its ability to dissolve carboxylic acids and to avoid exchange of the acidic proton.
- **Instrument Setup:** Insert the sample into the NMR spectrometer. Lock the instrument onto the deuterium signal of the solvent. This step is critical as it stabilizes the magnetic field.
- **Shimming:** Shim the magnetic field to achieve maximum homogeneity. This is validated by observing a sharp, symmetrical solvent peak.
- **^1H Acquisition:** Acquire the ^1H spectrum. Set the spectral width to cover the expected range (~0-13 ppm).
- **^{13}C Acquisition:** Acquire the proton-decoupled ^{13}C spectrum. A larger number of scans is required due to the low natural abundance of ^{13}C . The spectral width should be set to ~0-200 ppm.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired data. Reference the spectrum to the residual solvent peak (e.g., DMSO at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C).



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Caption: Workflow for NMR data acquisition.

Mass Spectrometry: Determining Molecular Weight and Formula

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the exact molecular weight of the compound and offers structural clues through the analysis of its fragmentation patterns.

For **4-Formylcinnamic acid** ($C_{10}H_8O_3$), the molecular weight is 176.17 g/mol . [1][5]High-resolution mass spectrometry (HR-MS) can confirm the elemental composition.

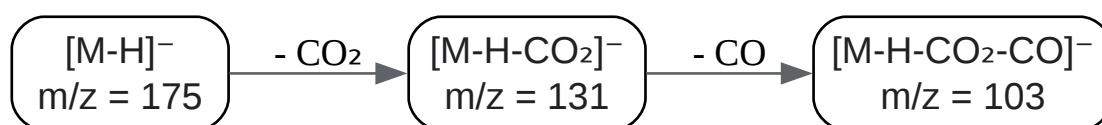
Mass Spectrometry Data Summary (ESI-)

m/z	Ion	Interpretation
175.040	$[M-H]^-$	Deprotonated molecular ion
131.049	$[M-H-CO_2]^-$	Loss of carbon dioxide from the carboxylate
103.054	$[M-H-CO_2-CO]^-$	Subsequent loss of carbon monoxide from the aldehyde

Proposed Fragmentation Pathway (Negative Ion Mode)

In electrospray ionization negative mode (ESI-), the carboxylic acid is easily deprotonated to form the $[M-H]^-$ ion. Collision-induced dissociation (CID) of this ion typically leads to predictable fragmentation.

- Initial Ion: The molecule loses a proton from the carboxylic acid group to form the molecular ion $[M-H]^-$ at m/z 175.
- Loss of CO_2 : The most common fragmentation for a carboxylate is the loss of a neutral carbon dioxide molecule, resulting in a fragment at m/z 131. [6]3. Loss of CO: The resulting fragment can then lose a neutral carbon monoxide molecule from the aldehyde group, leading to a fragment at m/z 103.



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Caption: Proposed ESI- fragmentation pathway for **4-Formylcinnamic acid**.

Experimental Protocol: Electrospray Ionization (ESI)-MS

- Sample Preparation: Prepare a dilute solution of **4-Formylcinnamic acid** (~1-10 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile/water. [7]The choice of solvent is critical for ensuring good ionization efficiency.
- Infusion: Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L/min}$).
- Ionization: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets. Set the instrument to negative ion mode.
- Data Acquisition: Acquire the mass spectrum over a relevant m/z range (e.g., 50-300).
- Tandem MS (MS/MS): To confirm the fragmentation pathway, perform an MS/MS experiment. Isolate the $[M-H]^-$ precursor ion (m/z 175) in the first mass analyzer, subject it to collision with an inert gas (e.g., argon) in a collision cell, and analyze the resulting fragment ions in the second mass analyzer.

Safety and Handling

As a laboratory chemical, **4-Formylcinnamic acid** requires careful handling.

- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation. [1][8]*
Precautions: Wash hands thoroughly after handling. Wear protective gloves, clothing, and eye/face protection. Use only in a well-ventilated area and avoid breathing dust. [8][9]*
Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [8]

Conclusion

The spectroscopic characterization of **4-Formylcinnamic acid** is a clear and illustrative example of multi-technique structural elucidation. IR spectroscopy confirms the presence of the key aldehyde and carboxylic acid functional groups. ^1H and ^{13}C NMR spectroscopy provide a complete map of the proton and carbon skeleton, confirming the trans-alkene stereochemistry and the 1,4-substitution pattern of the aromatic ring. Finally, mass spectrometry verifies the molecular weight and reveals a logical fragmentation pattern consistent with the proposed structure. Together, these techniques provide an unambiguous and comprehensive analytical profile of **4-Formylcinnamic acid**, ensuring its identity and purity for scientific applications.

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